

Application Note: Analytical Characterization of 4-(Cyclohexylmethoxy)-4-oxobutanoic Acid

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Compound of Interest

Compound Name: 4-(cyclohexylmethoxy)-4-oxobutanoic acid

Cat. No.: B5881744

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Target Audience: Researchers, analytical scientists, and drug development professionals.

Introduction & Chemical Profiling

4-(Cyclohexylmethoxy)-4-oxobutanoic acid (often referred to as cyclohexylmethyl hydrogen succinate) is an aliphatic dicarboxylic acid monoester. Molecules of this class are highly valued in drug development as lipophilic prodrug linkers and in materials science as functional monomers for biodegradable polyesters .

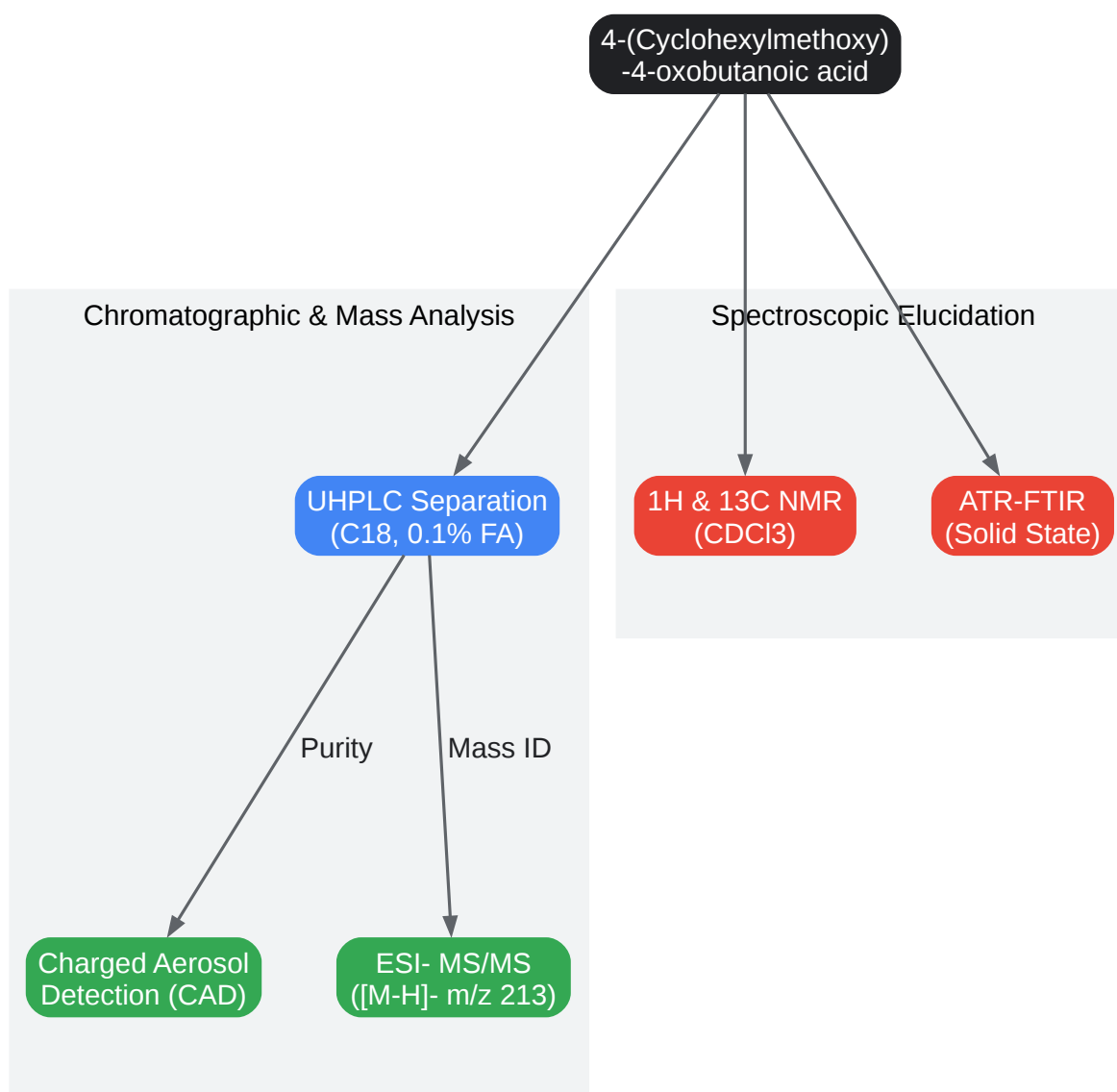
From an analytical perspective, this molecule presents a unique set of challenges:

- **Optical Invisibility:** The structure lacks a conjugated π -electron system or aromatic ring. Consequently, it exhibits negligible UV absorbance above 210 nm, rendering standard UV-Vis/Diode Array Detectors (DAD) inadequate for accurate purity quantitation.
- **Polarity Dichotomy:** The molecule features a highly polar, ionizable carboxylic acid group (estimated $pK_a \approx 4.8$) juxtaposed with a bulky, lipophilic cyclohexylmethyl moiety. This dichotomy can lead to severe chromatographic peak tailing if the ionization state is not strictly controlled.

Analytical Strategy & Rationale

To ensure a self-validating analytical system, we must abandon traditional UV-based methods and employ orthogonal, mass-sensitive techniques.

- **Chromatographic Quantitation (UHPLC-CAD):** Charged Aerosol Detection (CAD) is selected over UV because it provides a universal, mass-proportional response for non-volatile and semi-volatile analytes, independent of their optical properties .
- **Mass Confirmation (LC-MS/MS):** Negative electrospray ionization (ESI-) is highly efficient for carboxylic acids, readily yielding the deprotonated pseudo-molecular ion $[M-H]^-$ for definitive mass identification .
- **Structural Elucidation (NMR & FTIR):** Multinuclear NMR (1H , ^{13}C) and Attenuated Total Reflectance (ATR) FTIR are required to verify the integrity of the ester linkage and the free carboxylic acid, ensuring no hydrolysis or transesterification occurred during synthesis or storage.



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Fig 1: Orthogonal analytical workflow for characterizing succinate monoesters.

Experimental Protocols

Protocol A: Purity and Quantitation via UHPLC-CAD/MS

Causality of Experimental Choices: We utilize a reversed-phase C18 column. Because the analyte has a $pK_{aof} \sim 4.8$, the mobile phase must be buffered at least 2 pH units below this value to suppress ionization. If the carboxylic acid is allowed to ionize, the molecule will partition poorly into the stationary phase, resulting in peak splitting and tailing. We use 0.1% Formic Acid (pH ~ 2.7), which is volatile and fully compatible with both CAD and MS detectors.

Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh 10.0 mg of the analyte and dissolve in 10.0 mL of LC-MS grade Acetonitrile:Water (50:50, v/v) to yield a 1.0 mg/mL stock. Vortex for 30 seconds and filter through a 0.22 μ m PTFE syringe filter into an autosampler vial.
- **Column:** Waters Acquity UPLC BEH C18 (2.1 x 100 mm, 1.7 μ m). Maintain column compartment at 40°C.
- **Mobile Phase Preparation:**
 - Solvent A: 0.1% Formic acid in LC-MS grade Water.
 - Solvent B: 0.1% Formic acid in LC-MS grade Acetonitrile.
- **Gradient Execution:** Execute the gradient outlined in Table 1.
- **CAD Configuration:** Set the evaporation temperature to 35°C. Note: Higher temperatures may cause partial volatilization of this specific monoester, leading to a non-linear response. Set data collection rate to 10 Hz with a 3.6 s filter.
- **MS Configuration:** Operate the mass spectrometer in ESI Negative mode. Set capillary voltage to 2.5 kV, desolvation temperature to 400°C, and cone gas flow to 150 L/h. Monitor the Single Ion Recording (SIR) channel for m/z 213.1.

Protocol B: Structural Elucidation via NMR and FTIR

Causality of Experimental Choices: Deuterated chloroform (CDCl₃) is selected as the NMR solvent because its non-polar nature perfectly solvates the cyclohexyl ring while providing excellent resolution for the succinyl methylene protons, which are critical for confirming the monoester structure .

Step-by-Step Methodology:

- NMR Sample Prep: Dissolve 15 mg of the compound in 0.6 mL of CDCl₃ containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference. Transfer to a 5 mm NMR tube.
- NMR Acquisition: Acquire ¹H NMR at 400 MHz (16 scans, 10 s relaxation delay to ensure quantitative integration) and ¹³C NMR at 100 MHz (1024 scans).
- FTIR Analysis: Place 2-3 mg of the neat solid directly onto the diamond crystal of an ATR-FTIR spectrometer. Apply consistent pressure using the anvil.
- FTIR Acquisition: Record the spectrum from 4000 to 400 cm⁻¹ using 32 co-added scans at a resolution of 4 cm⁻¹ .

Quantitative Data Summaries

Table 1: UHPLC Gradient Program | Time (min) | Flow Rate (mL/min) | % Solvent A (H₂O / 0.1% FA) | % Solvent B (ACN / 0.1% FA) | Curve |

Time (min)	Flow Rate (mL/min)	% Solvent A (H ₂ O / 0.1% FA)	% Solvent B (ACN / 0.1% FA)	Curve
0.0	0.40	95	5	6
1.0	0.40	95	5	6
6.0	0.40	5	95	6
8.0	0.40	5	95	6
8.1	0.40	95	5	6
10.0	0.40	95	5	6

Table 2: Expected NMR Chemical Shifts & Assignments

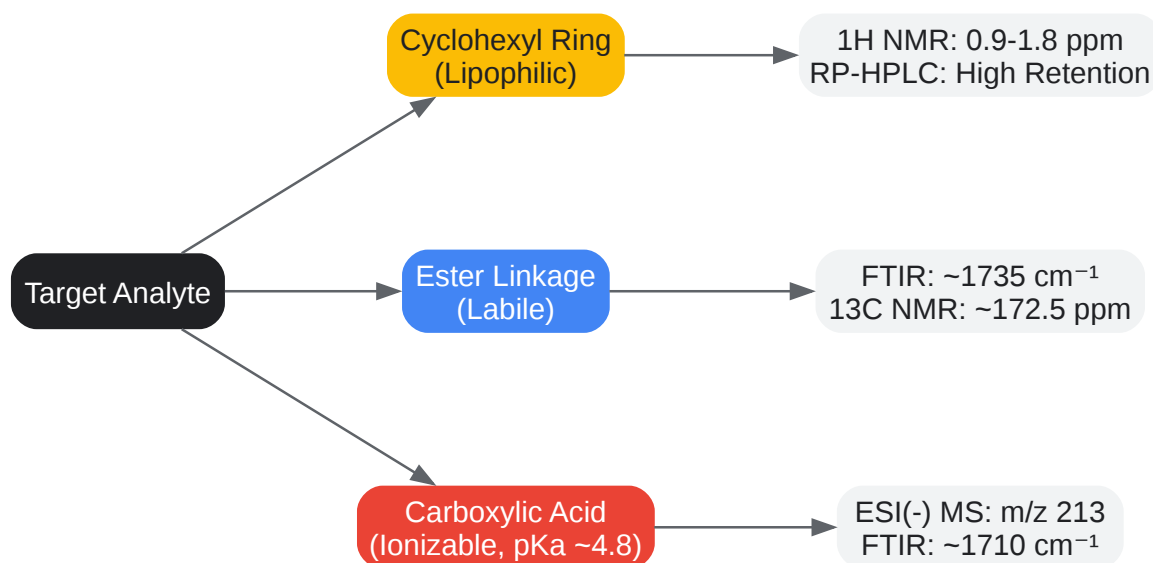
Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Structural Assignment
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| 1 H | 10.50 | br s | 1H | -COOH (Acid proton) | | 1 H | 3.92 | d (J =6.5 Hz) | 2H | -CH₂-O- (Cyclohexylmethyl) | | 1 H | 2.65 - 2.55 | m | 4H | -CH₂-CH₂

- (Succinyl linker) | | 1 H | 1.75 - 0.90 | m | 11H | Cyclohexyl ring protons | | 13 C | 177.2 | - | - | - COOH (Acid carbonyl) | | 13 C | 172.5 | - | - | -C(=O)O- (Ester carbonyl) | | 13 C | 70.4 | - | - | - CH₂-O- | | 13 C | 37.1 | - | - | Cyclohexyl -CH-

Structural Feature Mapping

The diagram below illustrates how specific structural domains of **4-(cyclohexylmethoxy)-4-oxobutanoic acid** dictate the analytical responses observed across the orthogonal techniques.



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Fig 2: Mapping of molecular structural features to corresponding analytical detection signals.

References

- Title: Synthesis and Modification of Functional Poly(lactide) Copolymers: Toward Biofunctional Materials Source: Biomacromolecules (ACS Publications) URL:[[Link](#)]
- Title: On-line determination of carboxylic acids, aldehydes and ketones by high-performance liquid chromatography-diode array detection-atmospheric pressure chemical ionisation mass spectrometry Source: Journal of Chromatography A URL:[[Link](#)]
- Title: Structure–Activity Relationships of Triple-Action Platinum(IV) Prodrugs with Albumin-Binding Properties and Immunomodulating Ligands Source: Journal of Medicinal Chemistry (ACS Publications) URL:[[Link](#)]

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